

Application Notes and Protocols for Reactions Involving Dimethylaminoborane (DMAB)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethylaminoborane*

Cat. No.: *B1631071*

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Introduction

Dimethylaminoborane (DMAB), with the chemical formula $(CH_3)_2NHBH_3$, is a versatile and powerful reducing agent used in a variety of chemical applications. It is a white, crystalline solid that is stable under normal conditions but is sensitive to moisture.^{[1][2]} DMAB is employed as a selective reducing agent in organic synthesis for reactions such as the reduction of aldehydes and ketones to alcohols.^[3] It also serves as a crucial reagent in the electroless deposition of metals and alloys and has gained significant interest as a potential chemical hydrogen storage material due to its ability to release hydrogen gas upon catalytic dehydrogenation.^{[3][4]}

These application notes provide detailed protocols and safety information for researchers, scientists, and drug development professionals working with DMAB.

Critical Safety Precautions

DMAB is a flammable solid that is toxic if swallowed or in contact with skin and harmful if inhaled.^{[5][6]} It can cause serious eye damage and may lead to an allergic skin reaction.^[5] Proper handling and storage are critical to ensure laboratory safety.

General Handling:

- Always work in a well-ventilated area, preferably under a chemical fume hood.^{[1][7]}

- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, protective gloves, and a lab coat.[1][6]
- Avoid generating dust.[1][7]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][5]
- Ground and bond all containers and receiving equipment to prevent static discharge.[5][6]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[1][5]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][6]
- Recommended storage is refrigerated (2-8 °C) under an inert gas like nitrogen.[1][6][8]
- DMAB is moisture-sensitive; contact with water or moist air should be avoided as it can release flammable gases.[1][2]
- Store away from incompatible materials such as strong oxidizing agents, acids, and heavy metal salts.[1]

Spill and First Aid Procedures:

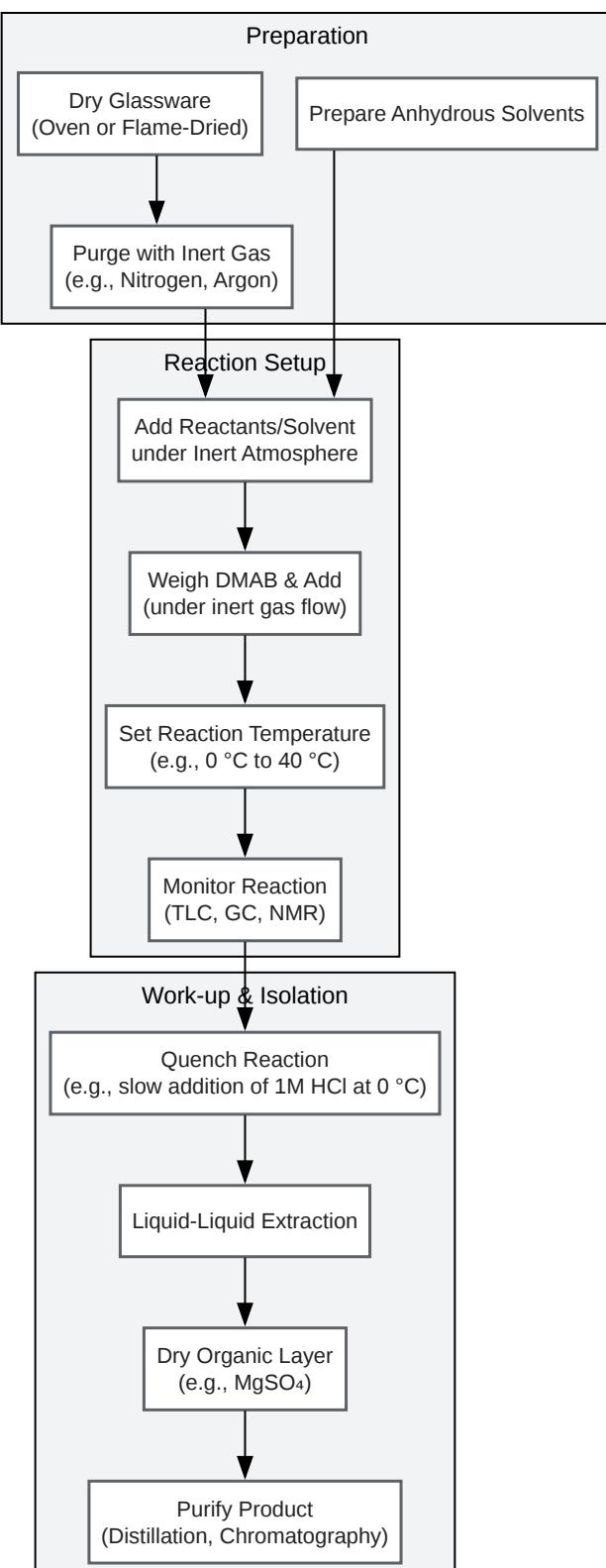
- In case of a spill, clean it up immediately, avoiding dust generation.[1] Remove all ignition sources and use an electrically protected vacuum cleaner or wet-brushing for collection.[6]
- If swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.[6][7]
- If on skin: Wash off with soap and plenty of water and seek immediate medical attention.[6][7]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[5][7]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[7]

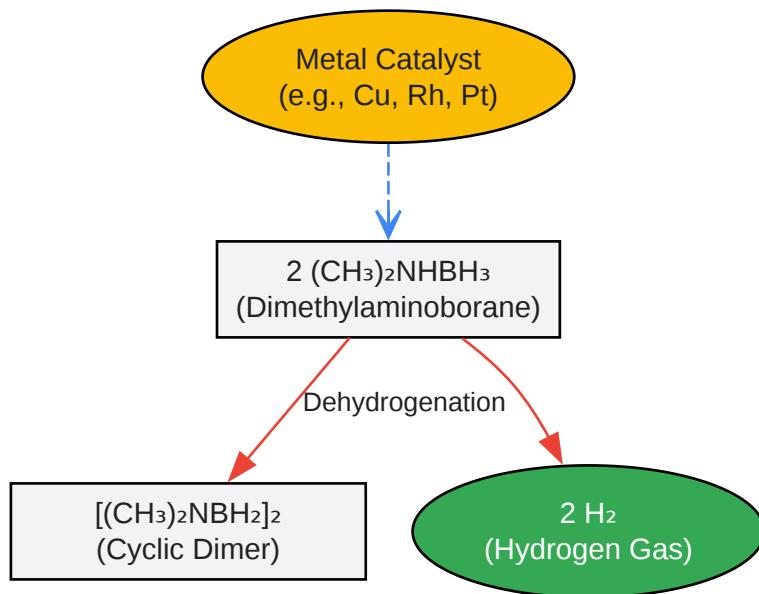
Hazard Summary Table

Hazard Class	Description	Precautionary Statements	Citations
Flammability	Flammable Solid (Category 1)	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.	[6][8]
Acute Toxicity	Toxic if swallowed (Oral, Category 3)	P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.	[6]
Acute Toxicity	Toxic in contact with skin (Dermal, Category 3)	P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[6]
Eye Damage	Causes serious eye damage	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.	[5]
Incompatibility	Moisture sensitive; Incompatible with strong acids, oxidizing agents.	Store under inert gas; Keep away from incompatible materials.	[1][2]

General Experimental Workflow

Due to its sensitivity to moisture and air, reactions involving DMAB are typically performed using standard Schlenk line or glovebox techniques to maintain an inert atmosphere (e.g., nitrogen or argon).





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- To cite this document: BenchChem. [Application Notes and Protocols for Reactions Involving Dimethylaminoborane (DMAB)]. BenchChem, [2025]. [Online PDF]. Available at:

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